

# Efficacy of Broflanilide Formulations in Experimental Hut Trials: A Comparative Guide

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## Compound of Interest

Compound Name: *Broflanilide*

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This guide provides a comprehensive comparison of the efficacy of different **broflanilide** formulations as evaluated in experimental hut trials. The primary focus is on the indoor residual spraying (IRS) formulation, VECTRON™ T500, due to the extensive availability of public data. This document is intended for researchers, scientists, and drug development professionals interested in the performance of **broflanilide**-based vector control tools.

## Executive Summary

**Broflanilide** is a novel insecticide belonging to the meta-diamide class, which acts as a non-competitive allosteric modulator of the GABA-gated chloride channel in insects.<sup>[1][2]</sup> This unique mode of action makes it a valuable tool in insecticide resistance management strategies, as it does not show cross-resistance with existing insecticide classes.<sup>[1][2]</sup> Experimental hut trials, which simulate real-world conditions, have been crucial in evaluating the efficacy of **broflanilide** formulations against malaria vectors.

This guide summarizes the key findings from these trials, presenting quantitative data on the mortality rates, blood-feeding inhibition, and residual efficacy of **broflanilide** formulations. Detailed experimental protocols are provided to allow for a thorough understanding of the study methodologies.

## Broflanilide Formulations: An Overview

Currently, the most widely tested **broflanilide** formulation in experimental hut trials is a 50% wettable powder (50WP) for indoor residual spraying, which has been branded as

VECTRON™ T500.[1] While the development of other formulations, such as insecticide-treated nets (ITNs), is anticipated, published data from experimental hut trials for these formulations are not yet widely available. Therefore, this guide will focus on the extensive data available for the IRS formulation.

## Efficacy of Broflanilide IRS Formulation (VECTRON™ T500)

Experimental hut trials have been conducted in various African settings to evaluate the efficacy of VECTRON™ T500 against both pyrethroid-susceptible and -resistant strains of *Anopheles* mosquitoes. These studies have consistently demonstrated the high efficacy and long-lasting residual activity of this formulation.

### Data from Experimental Hut Trials

The following tables summarize the key efficacy data from experimental hut trials of VECTRON™ T500.

Table 1: Mortality Rates of Wild *Anopheles gambiae* s.l. in Experimental Huts Treated with VECTRON™ T500 in Burkina Faso

Treatment (Dosage)	Wall Surface	Overall Mortality (%)
VECTRON™ T500 (100 mg/m <sup>2</sup> )	Concrete	55 - 73
VECTRON™ T500 (150 mg/m <sup>2</sup> )	Mud	55 - 73
Actellic® 300CS (1000 mg/m <sup>2</sup> )	Concrete & Mud	Not specified
Untreated Control	Concrete & Mud	<10

Source: Gates Open Research

Table 2: Residual Efficacy of VECTRON™ T500 against *Anopheles gambiae* s.s. (Kisumu strain) in Cone Bioassays in Experimental Huts in Tanzania

Formulation & Dosage	Wall Surface	Duration of Efficacy (≥80% mortality)
Prototype (B2) 50 mg/m <sup>2</sup>	Concrete	>8 months
Prototype (B2) 100 mg/m <sup>2</sup>	Concrete	>8 months
Prototype (B2) 200 mg/m <sup>2</sup>	Concrete	>8 months
Prototype (B2) 50 mg/m <sup>2</sup>	Mud	3 months
Prototype (B2) 100 mg/m <sup>2</sup>	Mud	3 months
Prototype (B2) 200 mg/m <sup>2</sup>	Mud	>8 months
Improved (B3) 100 mg/m <sup>2</sup>	Concrete	>7 months
Improved (B3) 150 mg/m <sup>2</sup>	Concrete	>7 months
Improved (B3) 100 mg/m <sup>2</sup>	Mud	5-6 months
Improved (B3) 150 mg/m <sup>2</sup>	Mud	>7 months

Source: PLOS ONE

Table 3: Blood-Feeding Inhibition of Wild *Anopheles arabiensis* in Experimental Huts Treated with **Broflanilide** 50WP in Tanzania (First Trial)

Treatment (Dosage)	Wall Surface	Blood-Feeding Success (%)	Blood-Feeding Inhibition (%)
Broflanilide 50WP (50 mg/m <sup>2</sup> )	Concrete	57	23
Broflanilide 50WP (100 mg/m <sup>2</sup> )	Concrete	65	12
Broflanilide 50WP (200 mg/m <sup>2</sup> )	Concrete	60	19
Broflanilide 50WP (50 mg/m <sup>2</sup> )	Mud	71	4
Broflanilide 50WP (100 mg/m <sup>2</sup> )	Mud	68	8
Broflanilide 50WP (200 mg/m <sup>2</sup> )	Mud	69	7
Pirimiphos-methyl 1000 mg/m <sup>2</sup>	Concrete	45	39
Pirimiphos-methyl 1000 mg/m <sup>2</sup>	Mud	55	26
Untreated Control	-	74	-

Source: PLOS ONE

## Experimental Protocols

The experimental hut trials cited in this guide followed standardized protocols to ensure the quality and comparability of the data.

## Experimental Hut Design

The trials were conducted in experimental huts designed to simulate local housing conditions. These huts are typically constructed with materials such as concrete blocks or mud bricks for

the walls and corrugated iron for the roofs. The huts are designed with veranda traps to capture exiting mosquitoes and prevent the entry of predators.

## Mosquito Species

The efficacy of **broflanilide** formulations was evaluated against major malaria vectors, including pyrethroid-resistant and susceptible strains of *Anopheles gambiae* s.s., *Anopheles arabiensis*, and wild *Anopheles gambiae* s.l. populations.

## Insecticide Application

For IRS formulations, the interior walls and ceilings of the experimental huts were sprayed with the specified dosage of the insecticide using a compression sprayer.

## Data Collection and Analysis

The primary outcomes measured in these trials included:

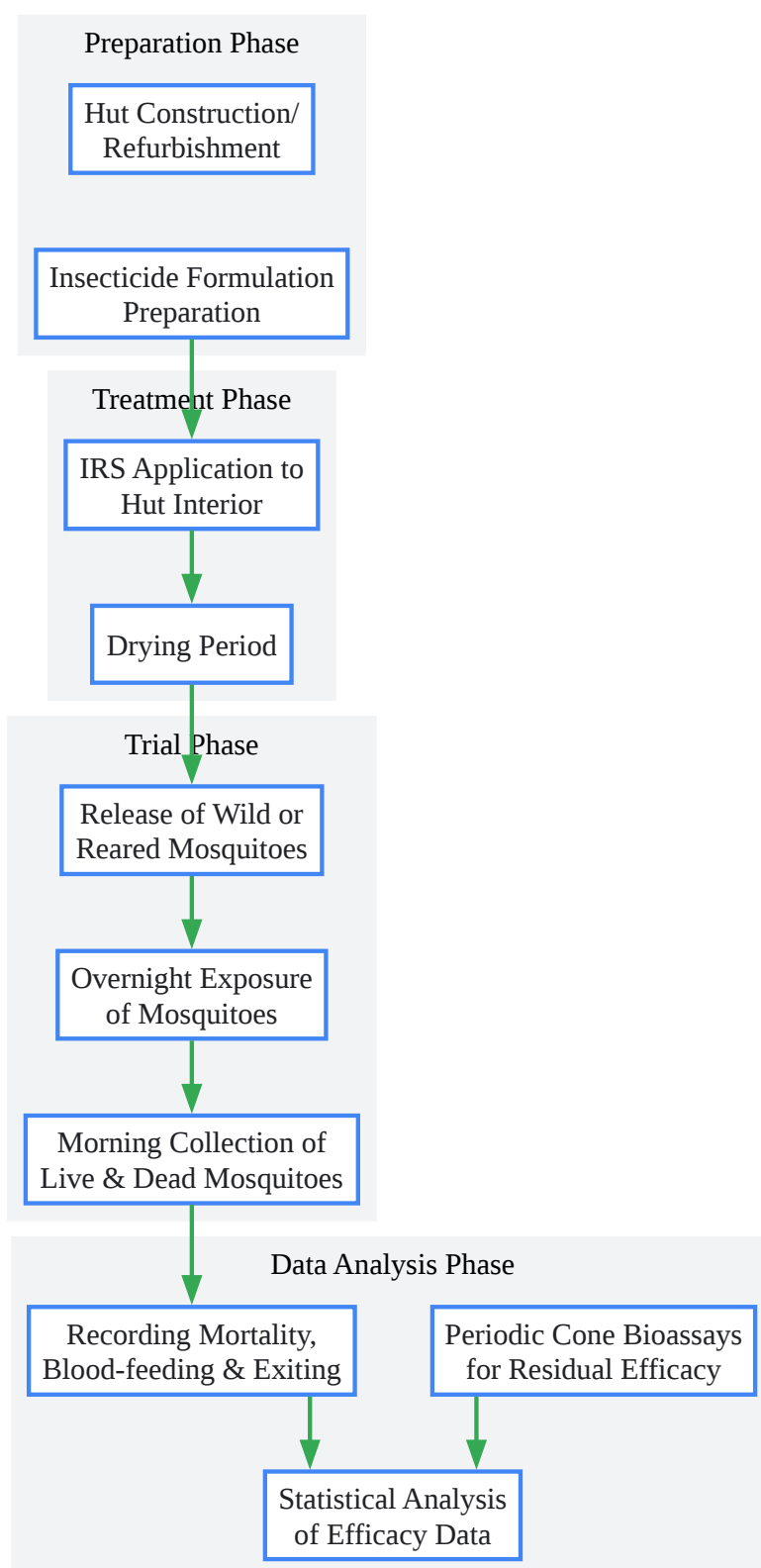
- **Mortality:** The proportion of mosquitoes found dead in the huts or that died within 24-72 hours of collection.
- **Blood-feeding inhibition:** The reduction in the proportion of blood-fed mosquitoes in the treated huts compared to the untreated control huts.
- **Exiting rates:** The proportion of mosquitoes that exited the huts and were collected in the veranda traps.

Cone bioassays were also conducted on the treated surfaces at regular intervals to assess the residual efficacy of the insecticide over time.

## Visualizations

### Experimental Workflow

The following diagram illustrates the typical workflow of an experimental hut trial for evaluating an IRS product.



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Caption: Experimental hut trial workflow for IRS evaluation.

## Signaling Pathway of Broflanilide

**Broflanilide** acts on the GABA-gated chloride channel in the insect nervous system. The following diagram illustrates this mode of action.

Caption: **Broflanilide**'s allosteric modulation of the GABA receptor.

## Conclusion and Future Directions

The available data from experimental hut trials robustly support the efficacy of the **broflanilide** IRS formulation, VECTRON™ T500, in providing high and long-lasting control of malaria vectors, including pyrethroid-resistant strains. Its unique mode of action positions it as a valuable tool for insecticide resistance management.

A significant data gap exists for other **broflanilide** formulations, particularly insecticide-treated nets. To enable a comprehensive comparison and to fully understand the potential of **broflanilide** in various vector control strategies, further research and public dissemination of experimental hut trial data for **broflanilide**-based ITNs are crucial. Such data will be instrumental in guiding public health decisions and optimizing the deployment of this novel insecticide class for malaria control.

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## References

- 1. Efficacy of indoor residual spraying with broflanilide (TENEBENAL), a novel meta-diamide insecticide, against pyrethroid-resistant anopheline vectors in northern Tanzania: An experimental hut trial - PubMed [pubmed.ncbi.nlm.nih.gov]
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